Synthesis and manufacturing process of Thiofanox.

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Compound of Interest

Compound Name:	*Thiofanox*
CAS No.:	*39196-18-4*
Cat. No.:	*B1682304*

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An In-depth Technical Guide to the Synthesis and Manufacturing of **Thiofanox**

Foreword

This document provides a comprehensive technical overview of the synthesis and manufacturing process for **Thiofanox**, a potent oxime carbamate insecticide and acaricide. Designed for an audience of researchers, chemists, and professionals in drug and pesticide development, this guide synthesizes established chemical principles to detail a viable manufacturing pathway, from common starting materials to the final active ingredient. The narrative emphasizes the causality behind procedural choices, process control, and the critical safety imperatives associated with handling the highly toxic compounds involved.

Thiofanox: Chemical Identity and Profile

Thiofanox is a systemic insecticide that functions by inhibiting acetylcholinesterase (AChE), an essential enzyme in the nervous system of insects.[1] Its chemical structure features a carbamate group attached to an oxime, with a characteristic thioether and a sterically hindering tert-butyl group.

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IUPAC Name: [(3,3-dimethyl-1-methylsulfanylbutan-2-ylidene)amino] N-methylcarbamate[2][3] CAS Number: 39196-18-4[2][4] Chemical Formula: $C_9H_{18}N_2O_2S$[2] Molecular Weight: 218.32 g/mol [4]

The compound is a colorless, crystalline solid with a pungent odor.[3] It is classified as a highly hazardous substance, exhibiting high acute oral and dermal toxicity.[3]

Property	Value	Source(s)
IUPAC Name	[(3,3-dimethyl-1-methylsulfanylbutan-2-ylidene)amino] N-methylcarbamate	[2][3]
CAS Number	39196-18-4	[2][4]
Molecular Formula	$C_9H_{18}N_2O_2S$	[2]
Molecular Weight	218.32 g/mol	[4][5]
Appearance	Colorless solid with a pungent odor	[3]
Boiling Point	Decomposes before boiling	N/A
Solubility	Low in water; moderately soluble in organic solvents	[6]
Mode of Action	Acetylcholinesterase (AChE) inhibitor	[1]

Retrosynthetic Analysis and Proposed Synthesis Pathway

While a single, publicly available document detailing the end-to-end industrial synthesis of **Thiofanox** is scarce, a chemically sound and efficient pathway can be constructed based on fundamental organic chemistry principles and analogous preparations of other oxime carbamates.[6][7] The synthesis logically proceeds through several key intermediates, beginning with a common industrial ketone.

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The overall transformation can be visualized as a five-step process:



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Caption: High-level overview of the proposed **Thiofanox** synthesis pathway.

Detailed Synthesis Protocols and Mechanistic Insights

Step 1: Synthesis of 3,3-Dimethyl-2-butanone (Pinacolone)

The synthesis begins with the readily available C6 ketone, 3,3-dimethyl-2-butanone, commonly known as pinacolone.[8] Industrially, this precursor can be synthesized via several methods, including the catalytic gas-phase reaction of pivalic acid and acetic acid at high temperatures (380-400 °C) over a metal oxide catalyst.[9] An alternative, classic laboratory method is the acid-catalyzed pinacol rearrangement of pinacol hydrate.[10]

Step 2: α-Chlorination to yield 1-Chloro-3,3-dimethyl-2-butanone

Objective: To introduce a leaving group at the C1 position, adjacent to the carbonyl, to facilitate subsequent nucleophilic substitution. The presence of the bulky tert-butyl group directs halogenation specifically to the less-hindered methyl group.

Methodology:

- Charge a suitable reactor with 3,3-dimethyl-2-butanone and an appropriate solvent, such as dichloromethane or carbon tetrachloride.
- Cool the mixture to 0-10 °C.

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- Slowly introduce a chlorinating agent, such as sulfuryl chloride (SO_2Cl_2) or chlorine gas, while maintaining the temperature. The reaction is typically catalyzed by a radical initiator or light but can also proceed under acidic conditions.
- Monitor the reaction progress using gas chromatography (GC) until the starting material is consumed.
- Upon completion, the reaction is quenched, typically by washing with an aqueous solution of sodium bicarbonate to neutralize any remaining acid.
- The organic layer is separated, dried over an anhydrous salt (e.g., $MgSO_4$), and the solvent is removed by distillation.
- The crude 1-chloro-3,3-dimethyl-2-butanone is purified by vacuum distillation.

Causality: The α-position to a carbonyl is activated towards halogenation. Using a controlled amount of chlorinating agent ensures mono-chlorination is the predominant outcome. This step is critical for creating an electrophilic site for the introduction of the sulfur moiety.

Step 3: Thioetherification to yield 3,3-Dimethyl-1-(methylthio)-2-butanone

Objective: To form the key thioether linkage by reacting the α-chloro ketone with a sulfur nucleophile.

Methodology:

- Prepare a solution of sodium thiomethoxide (NaSMe). This can be done by bubbling methyl mercaptan gas through a solution of sodium methoxide in methanol or by reacting it with sodium hydroxide.
- In a separate reactor, dissolve the purified 1-chloro-3,3-dimethyl-2-butanone from the previous step in a polar aprotic solvent like dimethylformamide (DMF) or ethanol.
- Slowly add the sodium thiomethoxide solution to the chloro-ketone solution at a controlled temperature (e.g., 20-40 °C). This is a classic S_n2 reaction.

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- Stir the mixture until the reaction is complete, as monitored by GC or TLC.
- Quench the reaction by pouring it into water and extract the product with a solvent like diethyl ether or ethyl acetate.
- Wash the combined organic extracts to remove residual salts and solvent.
- Dry the organic phase, remove the solvent, and purify the resulting thioether ketone, 3,3-dimethyl-1-(methylthio)-2-butanone, by vacuum distillation.[11]

Causality: The thiomethoxide anion is a potent nucleophile that readily displaces the chloride leaving group on the activated α-carbon. The choice of a polar aprotic solvent can accelerate the S_n2 reaction rate.

Step 4: Oximation to yield 3,3-Dimethyl-1-(methylthio)-2-butanone Oxime

Objective: To convert the ketone functional group into an oxime, which is the scaffold for the final carbamoylation step.

Methodology:

- Dissolve the thioether ketone in a suitable solvent, such as ethanol or a mixture of ethanol and water.
- Add hydroxylamine hydrochloride ($NH_2OH \cdot HCl$), followed by a base such as sodium acetate or pyridine. The base serves to liberate free hydroxylamine from its salt.[12]
- Heat the mixture to reflux (typically 60-80 °C) for several hours until the ketone is fully converted to the oxime.[12] The reaction can be monitored by TLC.
- After cooling, the product may crystallize out of solution or can be isolated by removing the solvent, adding water, and extracting with an organic solvent.
- The crude oxime is then purified, typically by recrystallization from a solvent system like ethanol/water or hexane/ethyl acetate.

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Causality: Hydroxylamine is a nitrogen nucleophile that attacks the electrophilic carbonyl carbon. The subsequent dehydration of the resulting hemiaminal intermediate yields the C=N double bond of the oxime. The product is a mixture of (E) and (Z) isomers.[1]

Step 5: Carbamoylation to yield **Thiofanox**

Objective: The final step involves the reaction of the oxime's hydroxyl group with highly reactive methyl isocyanate (MIC) to form the N-methylcarbamate ester.

Methodology: WARNING: Methyl isocyanate (MIC) is an extremely toxic, volatile, and reactive compound. This reaction must be conducted with extreme caution in a well-ventilated fume hood or a contained system with appropriate safety measures and personal protective equipment.[13]

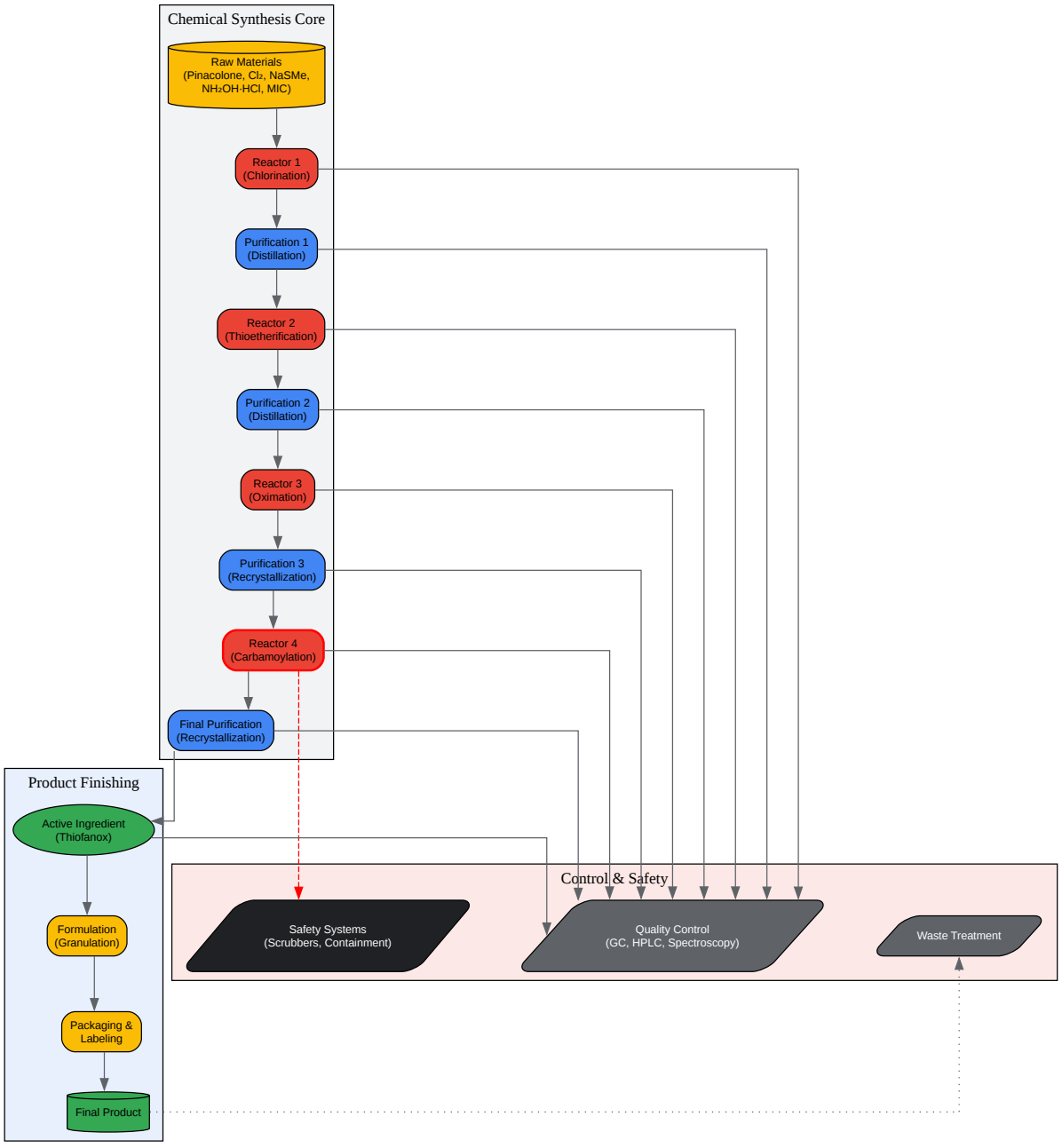
- Dissolve the purified oxime intermediate in a dry, aprotic solvent such as dichloromethane, toluene, or diethyl ether.
- Add a catalytic amount of a tertiary amine base, such as triethylamine or DABCO (1,4-diazabicyclo[2.2.2]octane).
- Cool the solution (e.g., to 0-5 °C) and slowly add a stoichiometric amount of methyl isocyanate (CH_3NCO) dropwise.[13]
- Allow the reaction to stir at a low temperature and then warm to room temperature until the reaction is complete. The reaction is often rapid.
- The solvent is carefully removed under reduced pressure.
- The final product, **Thiofanox**, is a solid and is purified by recrystallization from a suitable solvent to achieve the desired purity.

Causality: The tertiary amine catalyst deprotonates the oxime's hydroxyl group, creating a more nucleophilic oximate anion. This anion then attacks the highly electrophilic carbonyl carbon of the isocyanate, forming the carbamate linkage. The use of dry solvents is crucial as MIC reacts readily with water.[13]

Industrial Manufacturing and Process Control

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The transition from laboratory synthesis to industrial manufacturing introduces considerations of scale, safety, cost, and waste management.



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Caption: Industrial manufacturing workflow for **Thiofanox** production.

Key Process Considerations:

- Raw Material Sourcing: The economic viability depends on the cost-effective sourcing of starting materials like pinacolone and hazardous reagents like methyl isocyanate.
- Reaction Control: Each step must be carefully controlled for temperature, pressure, and addition rates to maximize yield and minimize side-product formation. The carbamoylation step (Reactor 4) is particularly critical due to the exothermic nature and high reactivity of MIC.
- Handling of Hazardous Materials:
  - Methyl Isocyanate (MIC): Requires a closed-loop transfer system, dedicated scrubbers to neutralize any vented gas, and continuous area monitoring.[13]
  - **Thiofanox** Product: The final product is highly toxic. Engineering controls like glove boxes or isolated charging systems are necessary to prevent operator exposure during handling, purification, and packaging.
- Purification: Intermediates are typically purified by distillation to remove impurities that could interfere with subsequent steps. The final **Thiofanox** product is a solid, making recrystallization the preferred method for achieving high purity.
- Quality Control: At each stage, in-process controls using techniques like GC and HPLC are essential to ensure the reaction has gone to completion and the intermediates meet purity specifications before proceeding to the next step.
- Formulation: The technical-grade **Thiofanox** is typically formulated into granules to improve handling safety, reduce dust exposure, and control the release rate of the active ingredient in the field.[1]

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